Comprehensive Technical Guide: N-Methyl-2,4,6-tribromoaniline

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Compound of Interest	
Compound Name:	*2,4,6-Tribromo-N-methylaniline*
CAS No.:	*81090-57-5*
Cat. No.:	*B15301786*

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Executive Summary

As a highly halogenated secondary arylamine, N-methyl-2,4,6-tribromoaniline serves as a critical synthetic intermediate in both agrochemical manufacturing and pharmaceutical drug development. This whitepaper provides an in-depth analysis of its structural nomenclature, physicochemical properties, and synthetic methodologies. Designed for researchers and drug development professionals, this guide emphasizes the stereoelectronic principles governing its reactivity and provides field-proven, self-validating protocols for its synthesis and downstream application.

Nomenclature & Structural Elucidation

IUPAC Nomenclature

The Preferred IUPAC Name (PIN) for this compound is N-methyl-2,4,6-tribromoaniline (often interchangeably referred to as **2,4,6-tribromo-N-methylaniline**)[1].

- Locant Assignment: The parent structure is aniline (benzenamine). The nitrogen atom is designated as position 1 of the aromatic system.

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- N-Substitution: The italicized N- indicates that the methyl group is covalently bonded directly to the amine nitrogen, distinguishing it from ring-methylated derivatives (toluidines).
- Ring Substitution: The locants 2, 4, and 6 dictate that three bromine atoms occupy both ortho positions and the para position relative to the secondary amine.

Stereoelectronics & Causality of Reactivity

The secondary amine (-$NHCH_3$) is a strongly activating, ortho/para-directing group. However, the exhaustive bromination at the 2, 4, and 6 positions introduces severe steric hindrance. The bulky ortho-bromine atoms force the N-methyl group out of coplanarity with the aromatic pi-system. This steric inhibition of resonance localizes the lone pair on the nitrogen, subtly increasing its basicity compared to unhindered anilines, while simultaneously decreasing its nucleophilicity toward bulky electrophiles.

Physicochemical Properties

To facilitate analytical tracking and formulation development, the quantitative data for N-methyl-2,4,6-tribromoaniline is summarized below.

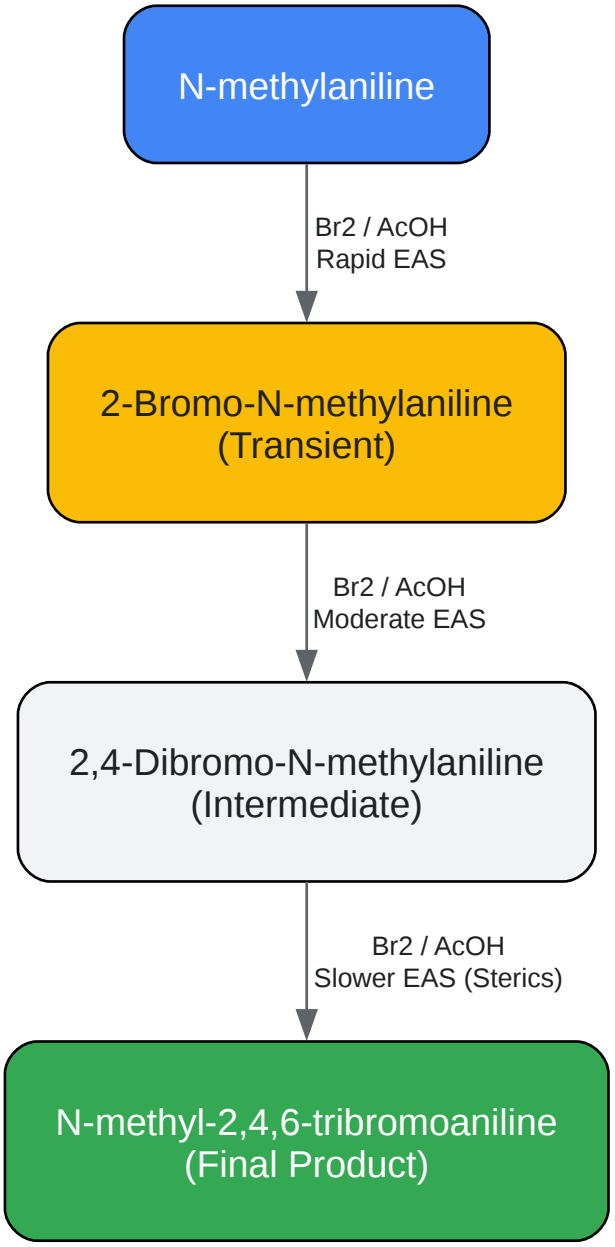
Property	Value
Preferred IUPAC Name	N-methyl-2,4,6-tribromoaniline[1]
CAS Registry Number	81090-57-5[1]
Molecular Formula	$C_7H_6Br_3N$[1]
Molecular Weight	343.84 g/mol [1]
Appearance	Beige to grey crystalline solid[2]
SMILES String	CNC1=C(C=C(C=C1Br)Br)Br[1]
InChIKey	YFBTXFWUHNDVHW-UHFFFAOYSA-N[1]

Synthetic Methodologies & Protocols

Mechanistic Pathway

The synthesis of N-methyl-2,4,6-tribromoaniline is typically achieved via the exhaustive Electrophilic Aromatic Substitution (EAS) of N-methylaniline. Because the amine is highly activating, bromination occurs rapidly even in the absence of a Lewis acid catalyst[3]. Alternatively, it can be synthesized via the dealkylation of 2,4,6-tribromo-N,N-dimethylaniline using sodium nitrite and hydrochloric acid, followed by stannous chloride reduction[4].

For industrial and laboratory scale-up, direct bromination is preferred.



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Step-wise electrophilic aromatic bromination of N-methylaniline.

Experimental Protocol: Direct Exhaustive Bromination

This protocol is designed as a self-validating system, ensuring safety, high yield, and high purity.

- Preparation & Solvent Selection: Dissolve 1.0 equivalent of N-methylaniline in 5 volumes of glacial acetic acid.
    - Causality: Glacial acetic acid acts as both a solvent and a mild acid catalyst. It stabilizes the transient bromonium ion and buffers the hydrobromic acid (HBr) byproduct, preventing the oxidative cleavage of the amine that would occur in aqueous mineral acids.
- Controlled Electrophile Addition: Cool the reactor to 0–5 °C using an ice-brine bath. Dropwise add 3.15 equivalents of elemental bromine (Br_2) dissolved in 2 volumes of glacial acetic acid over 2 hours.
    - Causality: The EAS of activated anilines is violently exothermic. Strict temperature control prevents thermal runaway and suppresses the formation of polymeric, highly colored oxidative tars.
- Reaction Validation: Allow the mixture to warm to ambient temperature and stir for 4 hours. Validate reaction completion via HPLC or TLC (monitor the disappearance of the 2,4-dibromo intermediate).
    - Self-Validation: If the dibromo intermediate persists, add Br_2 in 0.05 eq increments until complete conversion is achieved.
- Quenching & Isolation: Pour the reaction mixture slowly into 15 volumes of vigorously stirred ice water containing 10% w/v sodium bisulfite ($NaHSO_3$).
    - Causality: Sodium bisulfite chemically reduces any unreacted, toxic Br_2 into benign bromide ions (Br^-). This halts the reaction instantly and ensures operator safety during filtration.

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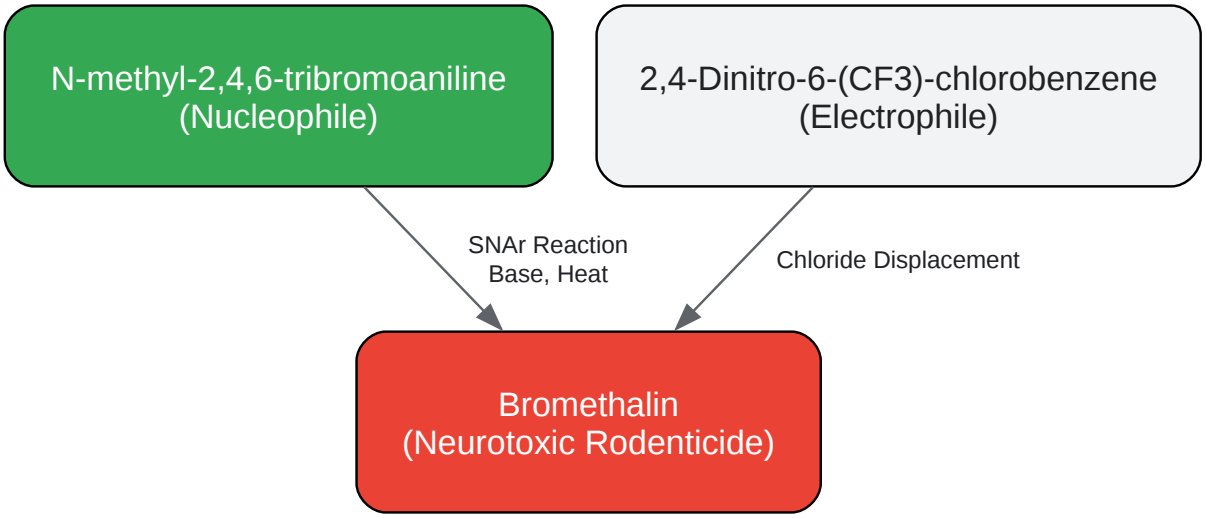
- Purification: Filter the resulting beige/grey precipitate[2] under vacuum. Wash the filter cake with cold water to remove residual acetic acid. Recrystallize from hot ethanol to yield pure N-methyl-2,4,6-tribromoaniline.

Applications in Drug Development & Agrochemicals

Synthesis of Bromethalin (Rodenticide)

The most prominent commercial application of N-methyl-2,4,6-tribromoaniline is as the direct precursor to Bromethalin, a potent neurotoxic rodenticide that uncouples mitochondrial oxidative phosphorylation[5].

The synthesis relies on a Nucleophilic Aromatic Substitution (S_nAr) reaction. The secondary amine of N-methyl-2,4,6-tribromoaniline acts as the nucleophile, attacking 2,4-dinitro-6-(trifluoromethyl)chlorobenzene[5]. The highly electron-withdrawing nitro and trifluoromethyl groups on the electrophile sufficiently activate the ring to overcome the steric hindrance of the tribromo-nucleophile.



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S_nAr coupling workflow for the synthesis of the neurotoxin Bromethalin.

Pharmaceutical Cross-Coupling

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In modern drug discovery, the N-methyl-2,4,6-tribromoaniline scaffold is utilized in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig). Because the para-bromine (position 4) is significantly less sterically hindered than the ortho-bromines (positions 2 and 6), researchers can achieve highly regioselective oxidative addition at the para position. This allows for the modular construction of complex, multi-ring Active Pharmaceutical Ingredients (APIs) while retaining the sterically shielding ortho-halogens to lock molecular conformations.

References

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